

A Comparative Analysis of 7-Aminoflunitrazepam Detection in Hair, Urine, and Oral Fluid

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Compound of Interest

Compound Name: 7-Aminoflunitrazepam

Cat. No.: B158405

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of **7-Aminoflunitrazepam**, the primary metabolite of flunitrazepam (Rohypnol®), across three common biological matrices: hair, urine, and oral fluid. Understanding the distribution and detection of this metabolite is crucial for clinical and forensic toxicology. This document summarizes key quantitative data, details experimental protocols, and visualizes metabolic and experimental workflows to aid in the selection of appropriate analytical strategies.

Quantitative Data Summary

The following tables provide a comparative summary of quantitative data for the detection of **7-Aminoflunitrazepam** in hair, urine, and oral fluid based on various analytical methods.

Table 1: Comparison of Limits of Detection (LOD) and Quantification (LOQ) for **7-Aminoflunitrazepam**

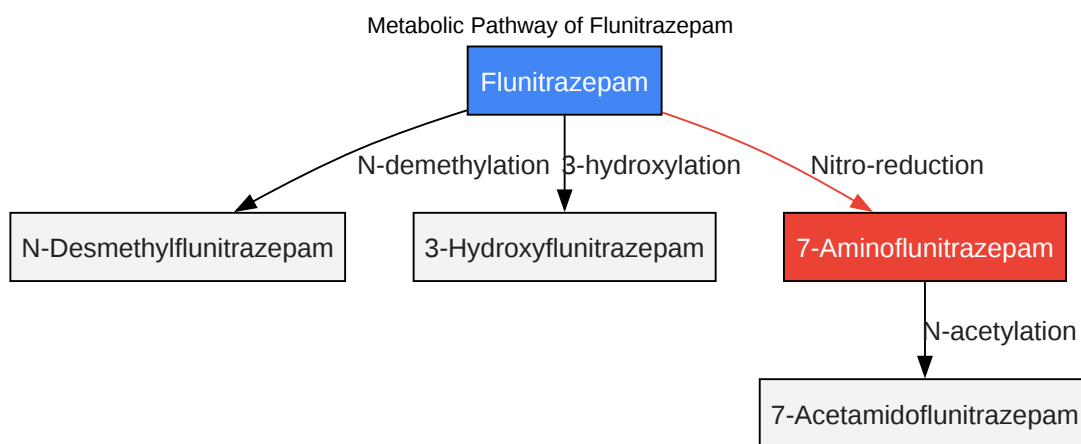
Biological Matrix	Analytical Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)
Hair	GC-NCI-MS	-	0.5 pg/mg[1]
LC-MS/MS	<0.0005 ng/mg	-[1]	
Urine	NCI-GC-MS	-	10 pg/mL[2]
Capillary LC-MS/MS	0.05 ng/mL	0.1 ng/mL[3]	
Chronoamperometry	80 ng/mL	-[4]	
Oral Fluid	GC-MS-NCI	0.1 µg/L	0.15 µg/L

Table 2: Typical Concentrations and Detection Windows for **7-Aminoflunitrazepam**

Biological Matrix	Dosage	Peak Concentration	Detection Window
Hair	Single 2 mg dose	0.5-8.0 pg/mg	Detectable after 24 hours, up to 28 days
Chronic users	0.01-0.34 ng/mg (median 0.09 ng/mg)	Months to years depending on hair length	
Urine	Single 2 mg dose	70-518 ng/mL	Up to 28 days
Oral Fluid	Single 1 mg dose	1-3 µg/L (within 2-4 hours)	At least 6 hours

Metabolic Pathway and Experimental Workflow

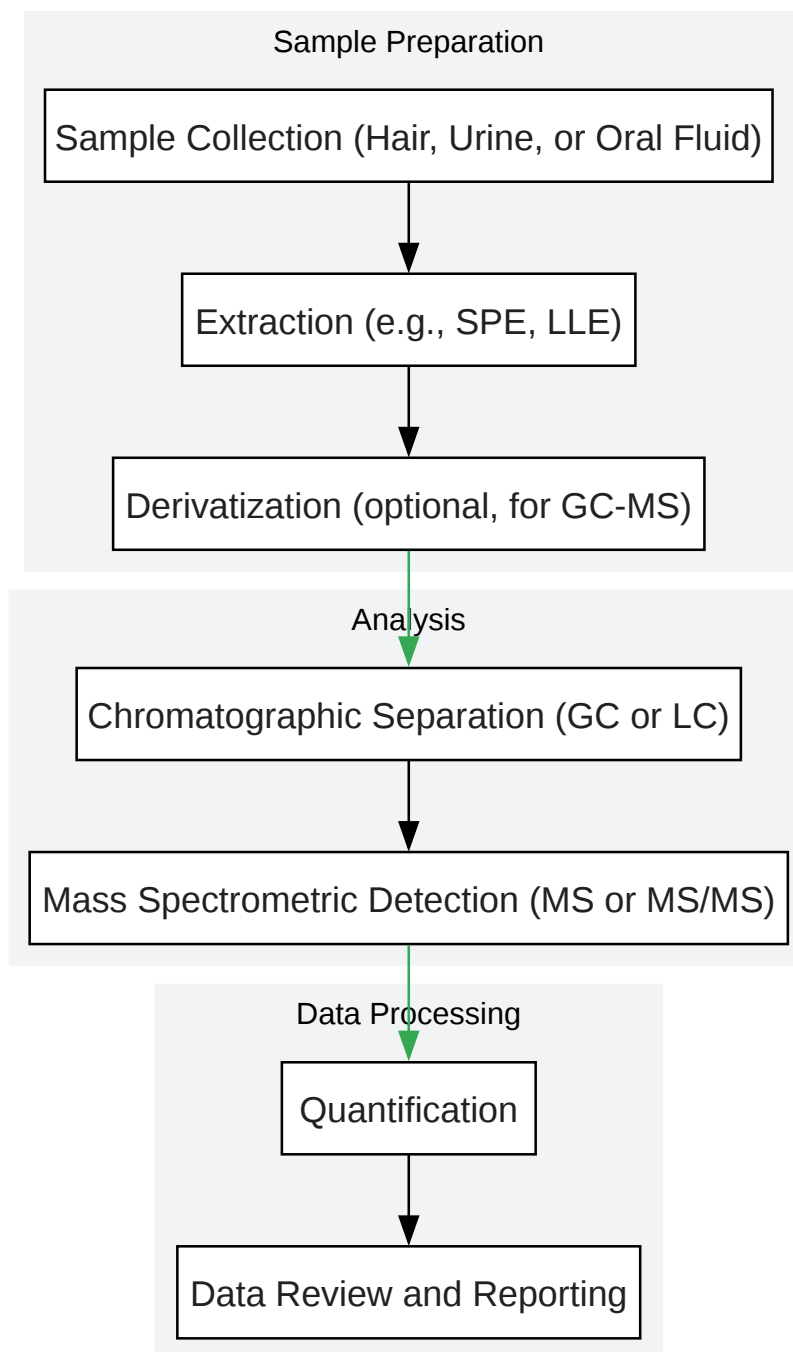
The following diagrams illustrate the metabolic conversion of flunitrazepam to **7-aminoflunitrazepam** and a general workflow for its analysis in biological samples.



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Metabolic conversion of Flunitrazepam.

General Experimental Workflow for 7-Aminoflunitrazepam Analysis

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